

An In-depth Technical Guide to 5,5-Dimethylhexanoic Acid

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Compound of Interest

Compound Name: 5,5-Dimethylhexanoic acid

Cat. No.: B1274113

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Abstract

5,5-Dimethylhexanoic acid, a saturated fatty acid with the IUPAC name **5,5-dimethylhexanoic acid**, presents a unique structural motif with a terminal tert-butyl group. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed theoretical synthesis protocol, and predicted spectral data for its characterization. Furthermore, this document explores the potential biological significance of **5,5-dimethylhexanoic acid** by examining the known roles of structurally related branched-chain fatty acids (BCFAs) in cellular signaling and metabolism, offering insights for future research and drug development endeavors.

Chemical Identity and Physical Properties

5,5-Dimethylhexanoic acid is a carboxylic acid with a six-carbon chain and two methyl groups at the C5 position.^[1] Its structure is characterized by a neopentyl group at the terminus of the alkyl chain.

Table 1: Physicochemical Properties of **5,5-Dimethylhexanoic Acid**

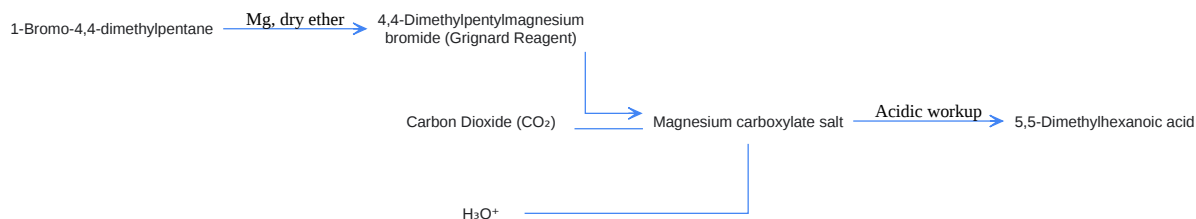
Property	Value	Source
IUPAC Name	5,5-dimethylhexanoic acid	[1]
CAS Number	24499-80-7	[2][3][4]
Molecular Formula	C ₈ H ₁₆ O ₂	[2][3][4]
Molecular Weight	144.21 g/mol	[1][2][4]
Density	0.928 g/cm ³	[2]
Boiling Point	227.7 °C at 760 mmHg	[2]
Melting Point	35 °C	[4]
Flash Point	102.5 °C	[2]
LogP	2.28740	[2]
Vapor Pressure	0.0275 mmHg at 25°C	[2]
Refractive Index	1.436	[2]

Synthesis of 5,5-Dimethylhexanoic Acid

While specific, peer-reviewed synthesis protocols for **5,5-dimethylhexanoic acid** are not readily available in the literature, a plausible and efficient synthesis can be designed based on established organometallic chemistry. A common and effective method for the synthesis of carboxylic acids is the carbonation of a Grignard reagent.

Proposed Synthetic Pathway: Grignard Carbonation

The proposed synthesis involves the reaction of a Grignard reagent, formed from 1-bromo-4,4-dimethylpentane, with carbon dioxide (dry ice) followed by an acidic workup.



5,5-Dimethylhexanoic Acid Structure

~11-12 ppm
(s, 1H, -COOH)

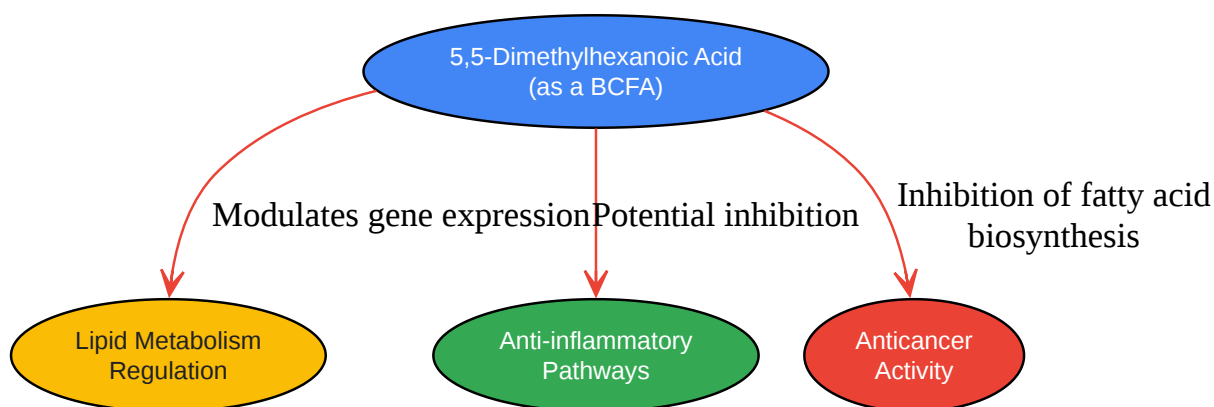
(CH₃)₃C-CH₂-CH₂-CH₂-COOH

~2.3 ppm
(t, 2H, -CH₂COOH)

~1.5 ppm
(m, 2H, -CH₂CH₂COOH)

~1.3 ppm
(m, 2H, C(CH₃)₃CH₂-)

~0.9 ppm
(s, 9H, -C(CH₃)₃)



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References

- 1. 5,5-Dimethylhexanoic acid | C₈H₁₆O₂ | CID 3015183 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5,5-dimethylhexanoic acid | CAS#:24499-80-7 | Chemsrce [chemsrc.com]
- 3. 5,5-Dimethylhexanoic acid | SIELC Technologies [sielc.com]
- 4. 5,5-Dimethylhexanoic acid | 24499-80-7 | ZAA49980 [biosynth.com]
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